

An In-depth Technical Guide to Methyl 2-acetylamino-3-chloropropionate

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Compound of Interest

Compound Name: *Methyl 2-acetylamino-3-chloropropionate*

Cat. No.: *B016465*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and safety considerations for **Methyl 2-acetylamino-3-chloropropionate**. This compound, a halogenated amino acid derivative, serves as a crucial chiral intermediate in the synthesis of various pharmaceutical and specialty chemicals.

Chemical Identity and Structure

Methyl 2-acetylamino-3-chloropropionate is an organic compound classified as a carboxylic acid derivative.^[1] Its structure features a chlorine atom, making it a halogenated compound.^[1] The IUPAC name for this chemical is methyl 2-acetamido-3-chloropropanoate.^[2] It is also commonly known by synonyms such as N-Acetyl-3-chloroalanine methyl ester and DL-N-Acetyl-beta-chloroalanine methyl ester.^{[2][3]}

Identifier	Value
IUPAC Name	methyl 2-acetamido-3-chloropropanoate[2]
Molecular Formula	C ₆ H ₁₀ ClNO ₃ [2][3][4][5]
Molecular Weight	179.60 g/mol [2][3][4][5]
CAS Number	18635-38-6[1][3][4][6], 87333-22-0[2][7]
Canonical SMILES	CC(=O)NC(CCl)C(=O)OC[2]
InChI Key	IGKDMFMKAAPDDN-UHFFFAOYSA-N[2][5]

Physicochemical Properties

At room temperature, **Methyl 2-acetylamino-3-chloropropionate** typically appears as a white to off-white crystalline solid.[1] Depending on its purity, it may also present as a colorless liquid or viscous liquid with a faint, characteristic amine-like or ester-like odor.[1] It is soluble in water.

A summary of its key physicochemical properties is presented below.

Property	Value
Melting Point	74-76°C[3][4]
Boiling Point	303.6 ± 27.0 °C at 760 mmHg[1][3][4]
Density	1.2 ± 0.1 g/cm ³ [4]
Flash Point	137.4 ± 23.7 °C[4]
Storage Temperature	2-8°C[1][3]
pKa	14.01 ± 0.46 (Predicted)[1]
Water Solubility	Soluble[1]

Computed Physicochemical Data

Computational models provide further insight into the molecular properties of **Methyl 2-acetylamino-3-chloropropionate**.

Computed Property	Value	Source
LogP	-0.27	Guidechem[1], Chemsr[4]
Polar Surface Area	55.40 Å ²	Chemsr[4], PubChem[2]
Index of Refraction	1.451	Guidechem[1]
Molar Refractivity	40.05 cm ³	Guidechem[1]
Molar Volume	148.7 cm ³	Guidechem[1]
Surface Tension	36 dyne/cm	Guidechem[1]
Enthalpy of Vaporization	54.39 kJ/mol	Guidechem[1]
Vapour Pressure	0.000924 mmHg at 25°C	Guidechem[1]

Experimental Protocols

Synthesis of Methyl (R)-2-acetamido-3-chloropropionate[6]

This protocol details the synthesis via N-acetylation followed by esterification. The compound is typically prepared by reacting 2-amino-3-chloropropionic acid with acetic anhydride or acetyl chloride, followed by esterification with methanol.[1]

Materials:

- (R)-methyl 2-amino-3-chloropropionate (30 g)
- Diethyl ether (400 mL)
- Acetic anhydride (20 mL)

Procedure:

- Suspend 30 g of (R)-methyl 2-amino-3-chloropropionate in 400 mL of diethyl ether.
- Cool the suspension to a temperature range of 0-5°C.

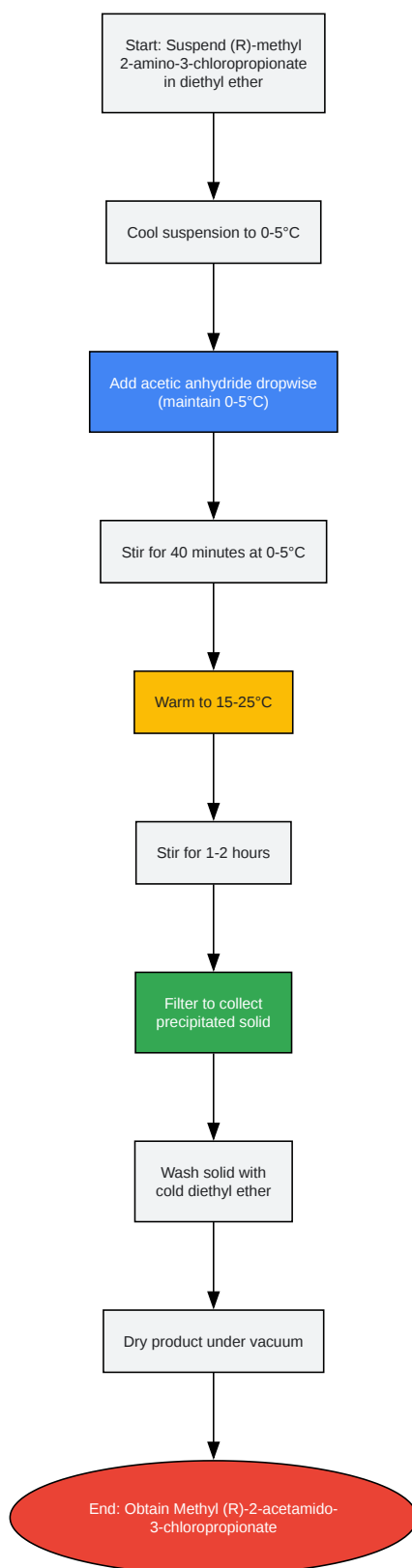
- Slowly add 20 mL of acetic anhydride dropwise to the stirred suspension, ensuring the temperature is maintained between 0-5°C.
- After the dropwise addition is complete, continue stirring the mixture for an additional 40 minutes.
- Gradually warm the reaction mixture to 15-25°C and continue stirring for 1-2 hours.
- Collect the precipitated solid product by filtration.
- Wash the collected solid with cold diethyl ether.
- Dry the final product under vacuum to yield methyl (R)-2-acetamido-3-chloropropionate. (Reported yield: 33.3 g, 85%).^[6]

Applications and Role in Synthesis

Methyl 2-acetylamino-3-chloropropionate is a valuable building block in organic synthesis, particularly for creating more complex molecules. It is recognized as a key intermediate for the development of chiral pharmaceuticals.^[1] Its utility stems from the reactive sites within its structure, which allow for further chemical modifications. The substance can be used to synthesize other organic compounds, such as amides, acids, and esters.^[8] It has also been explored in bioscience as a potential enzyme inhibitor or substrate and as a candidate molecule in drug research.^[8]

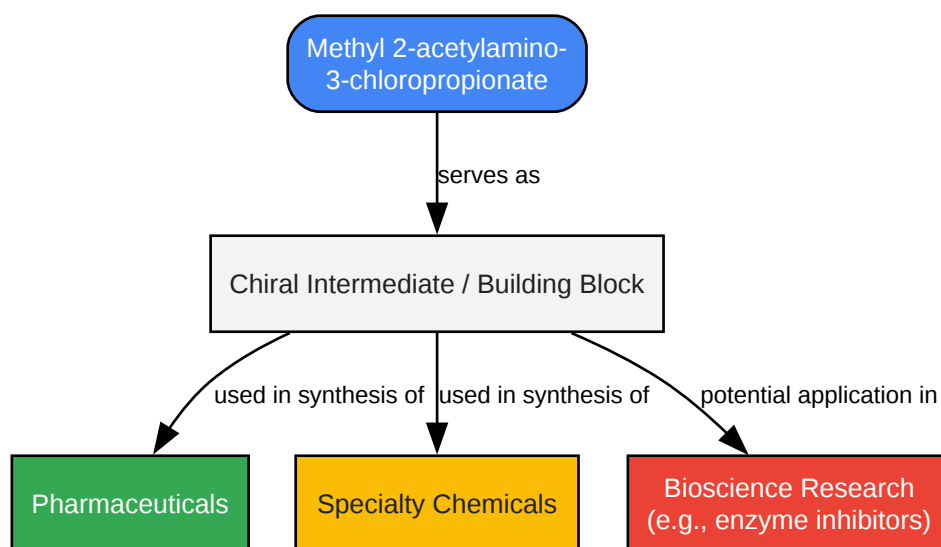
Visualizations

The following diagrams illustrate the experimental workflow for the synthesis of **Methyl 2-acetylamino-3-chloropropionate** and its role as a chemical intermediate.



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Caption: Synthesis workflow for **Methyl 2-acetylamino-3-chloropropionate**.



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